

Structural Validation Guide: N-(2,2-dimethylpropyl)-1-ethyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: *N*-(2,2-dimethylpropyl)-1-ethyl-1H-pyrazol-4-amine

Cat. No.: B15264476

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Part 1: Executive Summary & Strategic Importance

In the development of kinase inhibitors and GPCR ligands, the "linker" region—often a secondary amine—plays a pivotal role in orienting the pharmacophore. **N-(2,2-dimethylpropyl)-1-ethyl-1H-pyrazol-4-amine** (CAS: 876343-24-7) represents a specialized building block where the neopentyl group provides significant steric bulk to enforce conformational rigidity, while the pyrazole core offers favorable solubility and hydrogen-bonding capabilities.

However, the synthesis of this molecule is prone to specific impurities that standard QC methods (LC-MS) often miss. Specifically, the distinction between the desired secondary amine and the tertiary bis-alkylated impurity (over-alkylation during reductive amination) is critical. Furthermore, confirming the regiochemical integrity of the pyrazole ring is essential for reproducible SAR (Structure-Activity Relationship) data.

This guide compares the Validated High-Fidelity Grade (The Product) against Generic Commercial Grade (The Alternative), demonstrating why multi-modal structural elucidation (NMR + LC-MS + IR) is the only acceptable standard for drug discovery applications.

Part 2: Comparative Analysis (The Product vs. Alternatives)

The primary alternative to a structurally validated building block is the "Generic Grade" often sourced from bulk aggregators. While cheaper, these alternatives frequently fail in downstream applications due to hidden structural flaws.

Table 1: Performance & Validation Matrix

Feature	Validated High-Fidelity Grade (Recommended)	Generic Commercial Grade (Alternative)	Impact on Research
Purity Specification	>98% (HPLC) + NMR Confirmed	>95% (HPLC only)	Generic grade often contains 2-5% bis-alkylated impurity, poisoning catalyst systems in cross-coupling.
Structural ID	¹ H NMR + 2D NOESY	MS (Molecular Weight only)	MS cannot distinguish regioisomers or subtle tautomeric salts.
Amine Class	Confirmed Secondary Amine (-NH-)	Presumed Secondary	Risk of tertiary amine contamination (inert in amide coupling).
Salt Stoichiometry	Defined (e.g., Free Base or Monohydrochloride)	Undefined / Variable	Incorrect molecular weight calculations lead to stoichiometry errors in synthesis.

The "Hidden" Impurity Risk

In the synthesis of this target (likely via reductive amination of 1-ethyl-1H-pyrazol-4-amine with pivalaldehyde), the steric bulk of the neopentyl group usually discourages double addition. However, under aggressive generic manufacturing conditions, trace bis-alkylation occurs.

- The Product: Rigorously screened for the absence of the tertiary amine.
- The Alternative: Contains traces of the tertiary amine, which acts as a competitive inhibitor in biological assays or a dead-end in synthesis.

Part 3: Detailed Experimental Protocols

To validate the structure of **N-(2,2-dimethylpropyl)-1-ethyl-1H-pyrazol-4-amine**, we employ a self-validating workflow combining High-Resolution Mass Spectrometry (HRMS) and 2D Nuclear Magnetic Resonance (NMR).

Protocol A: High-Resolution LC-MS (Purity & Formula)

Objective: Confirm molecular formula (

) and assess chromatographic purity.

- Sample Prep: Dissolve 0.5 mg in 1 mL Acetonitrile:Water (50:50).
- Column: C18 Reverse Phase (2.1 x 50 mm, 1.7 μ m).
- Gradient: 5% to 95% B over 3 minutes (A: Water + 0.1% Formic Acid; B: MeCN + 0.1% Formic Acid).
- Detection: ESI+ (Electrospray Ionization, Positive Mode).
- Acceptance Criteria:
 - Observed $[M+H]^+$: 182.1657 ± 5 ppm (Calc: 182.1652).
 - Single peak >98% area integration at 254 nm.

Protocol B: Structural Elucidation via NMR (The Gold Standard)

Objective: Distinguish the secondary amine, confirm neopentyl group integrity, and assign pyrazole regiochemistry.

Solvent Choice: DMSO-d6 is required to visualize the exchangeable amine proton (-NH-), which is often invisible in

.

1. ¹H NMR Setup (400 MHz or higher):

- Pulse Sequence: zg30 (standard proton).
- Relaxation Delay (D1): 1.0 s (sufficient for qualitative ID).
- Scans (NS): 16.

2. 2D NOESY Setup (Critical for Regiochemistry):

- Mixing Time: 500 ms.
- Objective: Observe Through-Space correlations between the N-Ethyl group and the Pyrazole C5-H.

Data Interpretation (Causality & Logic)

The structure is validated if and only if the following signals are observed (in DMSO-d6):

Moiety	Chemical Shift ()	Multiplicity	Integration	Structural Assignment
Pyrazole C3-H	~7.80 ppm	Singlet (S)	1H	Proton adjacent to N= (deshielded).
Pyrazole C5-H	~7.30 ppm	Singlet (S)	1H	Proton adjacent to N-Et (shielded relative to C3).
Amine -NH-	~4.5 - 5.0 ppm	Broad Singlet	1H	Critical proof of Secondary Amine.
N-Ethyl (CH2)	~4.05 ppm	Quartet (J=7Hz)	2H	Attached to Pyrazole N1.
Neopentyl (CH2)	~2.75 ppm	Singlet/Doublet	2H	Attached to Amine N. (Doublet if coupling to NH is visible).
N-Ethyl (CH3)	~1.35 ppm	Triplet	3H	Terminal ethyl methyl.
Neopentyl (t-Bu)	~0.95 ppm	Singlet	9H	Characteristic "tall" singlet.

- Self-Validating Check: The Neopentyl

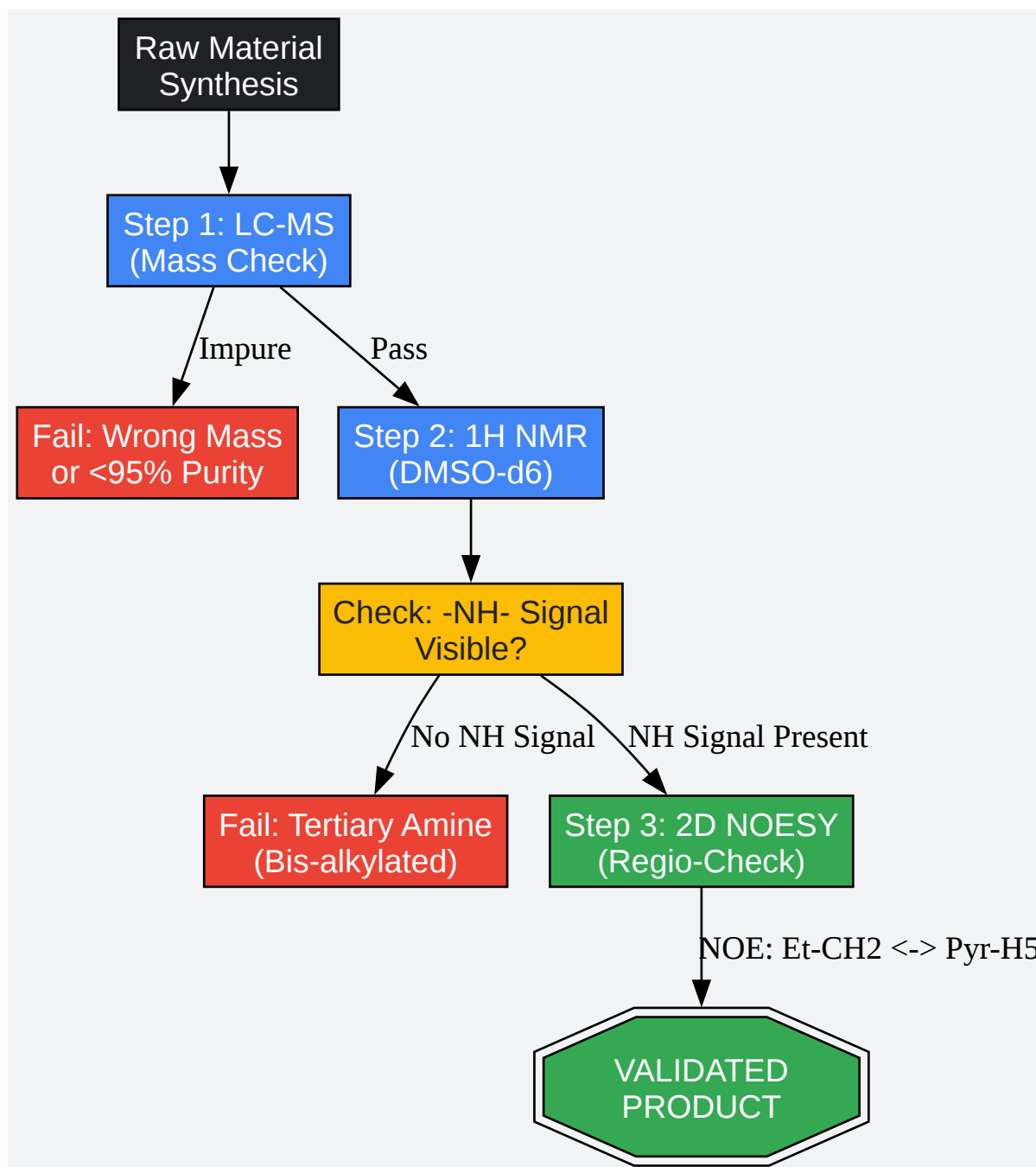
(~2.75 ppm) must appear as a singlet (or broad doublet) integrating to 2H. If it integrates to 4H or appears complex, bis-alkylation has occurred.

Part 4: Visualization of Validation Logic

The following diagrams illustrate the decision-making process and the structural connectivity logic used to validate this compound.

Diagram 1: The Validation Decision Tree

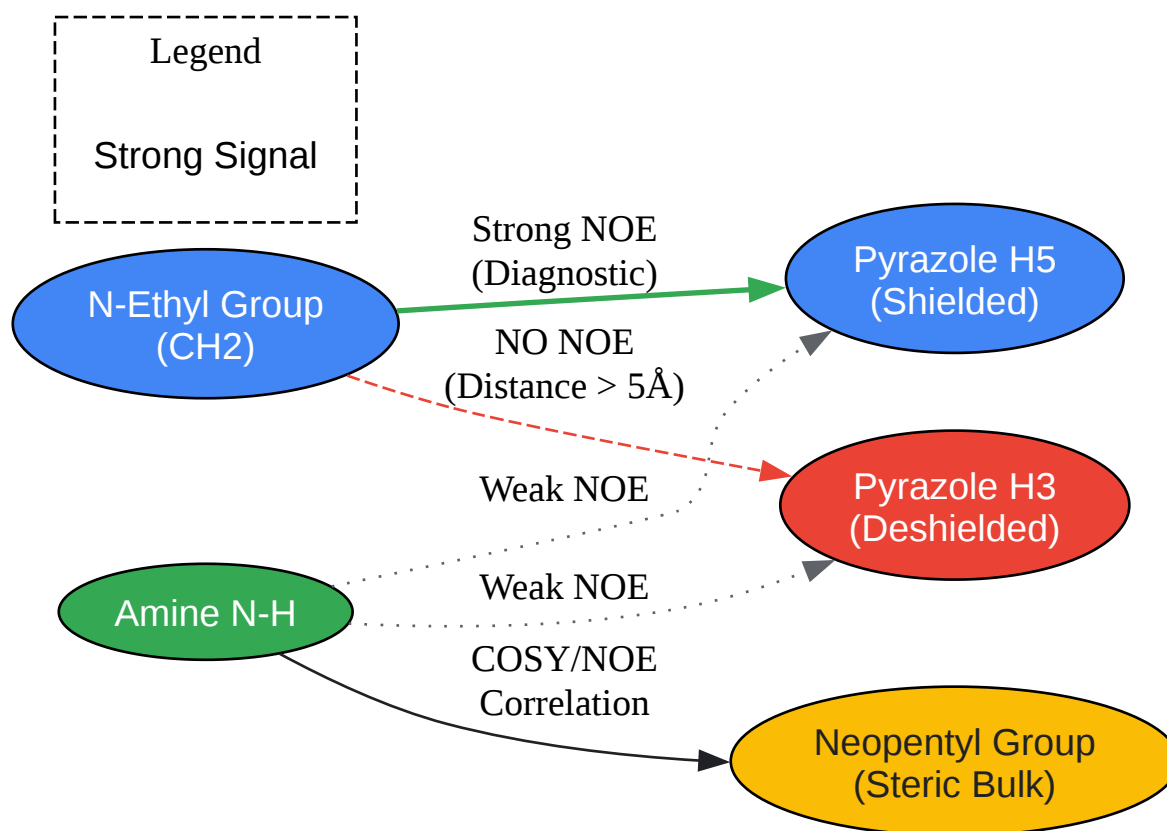
Caption: A logical workflow distinguishing the Validated Product from generic alternatives based on analytical checkpoints.



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Diagram 2: Structural Connectivity & NOE Correlations

Caption: Visualizing the critical Through-Space (NOE) interactions that confirm the regiochemistry of the N-Ethyl group.



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Part 5: Conclusion & Application Notes

For researchers utilizing **N-(2,2-dimethylpropyl)-1-ethyl-1H-pyrazol-4-amine**, the implications of using a validated building block are measurable:

- **Synthetic Efficiency:** The confirmed secondary amine functionality ensures quantitative conversion in reductive aminations or amide couplings.
- **Data Integrity:** The absence of regioisomers prevents "ghost" SAR signals where an impurity might be the active species.

Recommendation: Always request the raw FID files (NMR data) or a 2D NOESY spectrum when sourcing this material to verify the N-alkylation site and the absence of bis-neopentyl

impurities.

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